

But-3-ynal performance in different ionization scenarios

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Compound Focus: But-3-ynal

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But-3-ynal in Ultrafast Electron Dynamics

But-3-ynal is identified in scientific research as a promising candidate for studying **long-lasting charge migration** after valence ionization [1].

When ionized, it can enter a superposition of electronic states, leading to ultrafast electron dynamics across its molecular structure. The key finding is that, unlike many other molecules, this electronic coherence in **But-3-ynal** is predicted to last for a longer duration before being disrupted by nuclear motion, which typically causes decoherence within a few femtoseconds [1].

The table below summarizes its researched context:

Aspect	Description
Research Context	Attochemistry, Ultrafast electron dynamics [1]
Key Property	Long-lasting electronic coherence & charge migration after valence ionization [1]
Performance Significance	Compared to many molecules, it exhibits longer-lasting charge migration, making it suitable for attochemistry applications [1]

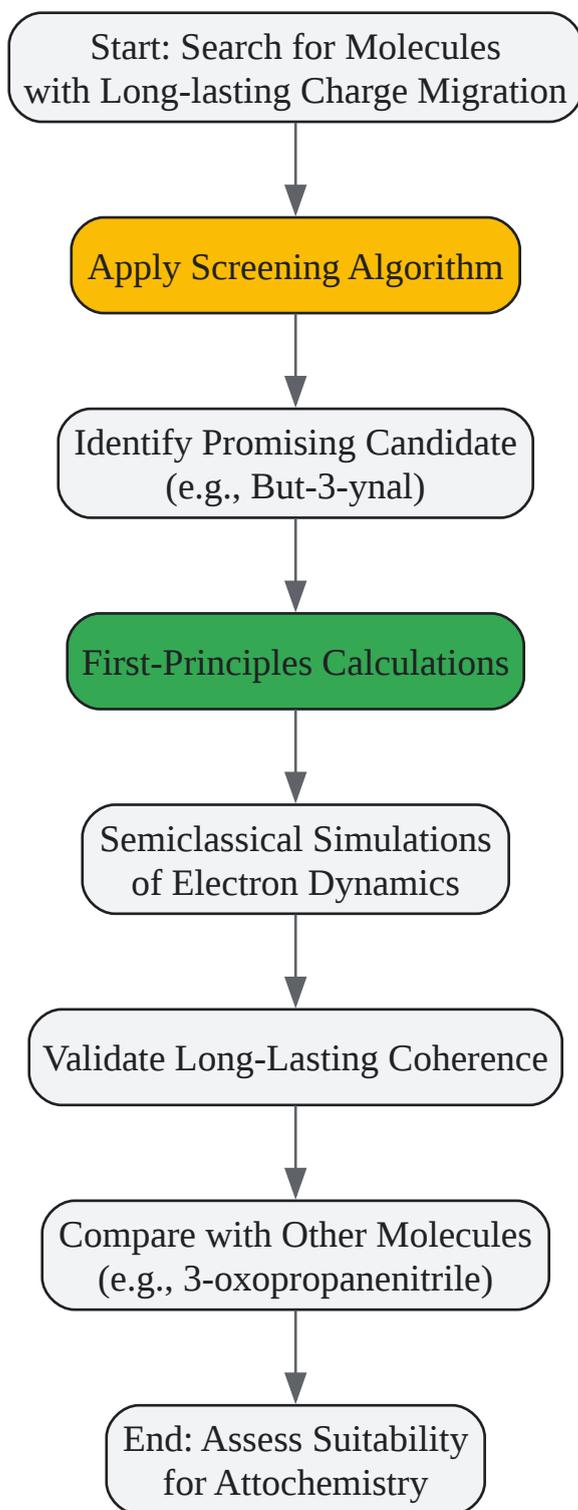
Aspect	Description
Contrasting Molecule	3-oxopropanenitrile (does not induce long-lasting charge migration in any of the three tested ionization scenarios) [1]

Experimental and Computational Protocols

The research on molecules like **But-3-ynal** relies heavily on advanced theoretical and computational methods to predict and analyze their behavior.

- **Primary Method:** The identification of **But-3-ynal** was achieved using an **efficient algorithm designed to find molecules with long-lasting electronic coherence** [1].
- **Supporting Techniques:** The study is based on **first-principles calculations and semiclassical methods** to simulate and understand the ultrafast electron dynamics following ionization [1].

The following diagram outlines the logical workflow for discovering and validating such molecules:



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Relevance to Drug Development

While the direct application in drug development is not covered in the available search results, the underlying research on controlling electron dynamics has potential long-term implications.

- **Fundamental Research Tool:** The study of ultrafast charge migration in molecules like **But-3-ynal** falls under the field of **attochemistry**, which aims to control chemical reactions using light on an incredibly fast timescale [1]. This is currently fundamental science.
- **Potential Future Applications:** Although not immediate, the ability to control electron dynamics could, in the future, inform a deeper understanding of molecular interactions or light-activated processes relevant to pharmacology.
- **Analytical Techniques:** Advanced mass spectrometry techniques like **Single-probe single-cell mass spectrometry (SCMS)** [2] demonstrate the importance of ionization in analyzing biological systems. While **But-3-ynal** is not mentioned in this context, it highlights the broader relevance of ionization behavior that researchers in your field care about.

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References

1. How to Find Molecules with Long-lasting Charge Migration? [pubmed.ncbi.nlm.nih.gov]
2. Exploring Single-Probe Single-Cell Mass Spectrometry [pmc.ncbi.nlm.nih.gov]

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